

PF-06658607 stability and storage conditions

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Compound of Interest

Compound Name: PF-06658607

Cat. No.: B13026643

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PF-06658607 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **PF-06658607**, a potent and irreversible Bruton's tyrosine kinase (BTK) inhibitor. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for solid **PF-06658607**?

To ensure the long-term stability of solid **PF-06658607**, it is recommended to store it in a dry and dark environment.^[1] Different suppliers provide slightly varying recommendations, which are summarized in the table below for easy comparison. For maximal shelf life, storage at -20°C is advised.

2. How should I store stock solutions of **PF-06658607**?

Stock solutions of **PF-06658607**, typically prepared in dimethyl sulfoxide (DMSO), should be stored at low temperatures to maintain their integrity. Aliquoting the stock solution into single-use vials is highly recommended to avoid repeated freeze-thaw cycles, which can lead to degradation.

3. Is **PF-06658607** sensitive to light?

While specific photostability studies for **PF-06658607** are not publicly available, the general recommendation from suppliers to store the compound in a "dark" place suggests potential light sensitivity.[1] Therefore, it is best practice to protect both the solid compound and its solutions from light exposure by using amber vials or by wrapping containers in aluminum foil.

4. What is the solubility of **PF-06658607**?

PF-06658607 is soluble in DMSO, with a reported solubility of 20 mg/mL.[2] For aqueous solutions, it is common to first dissolve the compound in DMSO and then dilute it with the desired aqueous buffer.

5. How can I prepare a working solution of **PF-06658607** for in vivo experiments?

Several formulations can be used to prepare **PF-06658607** for in vivo administration. Here are a few examples:

- 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline: This formulation can achieve a solubility of at least 2.5 mg/mL.
- 10% DMSO, 90% (20% SBE- β -CD in Saline): This is another option for achieving a clear solution.
- 10% DMSO, 90% Corn Oil: This formulation is also reported to yield a clear solution.

It is crucial to prepare these solutions fresh and to observe for any precipitation. If precipitation occurs, gentle warming and/or sonication may help to redissolve the compound.

Stability and Storage Data Summary

Form	Storage Temperature	Duration	Recommendations
Solid	Room Temperature	Not specified	General handling and shipping. [1]
0 - 4°C	Short-term (days to weeks)	Store in a dry, dark place. [1]	Aliquot to avoid freeze-thaw cycles.
-20°C	Long-term (months to years)	Ideal for long-term storage. [1]	
Stock Solution (in DMSO)	-20°C	Up to 1 month	Recommended for long-term solution storage.
-80°C	Up to 6 months		

Troubleshooting Guide

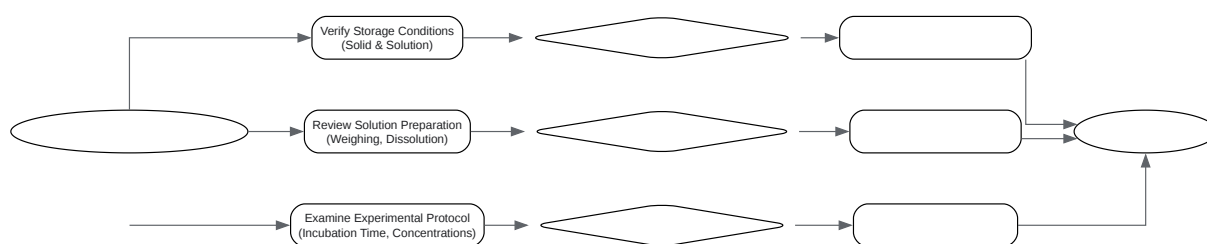
Issue	Potential Cause	Recommended Solution
Precipitation in aqueous solution	Low aqueous solubility of PF-06658607.	- Increase the percentage of organic co-solvent (e.g., DMSO), but be mindful of its effect on your experimental system.- Use a different formulation, such as one containing PEG300, Tween-80, or SBE- β -CD.- Gentle warming and sonication can help redissolve the compound.
Inconsistent experimental results	Degradation of PF-06658607 stock solution.	- Prepare fresh stock solutions regularly.- Aliquot stock solutions to minimize freeze-thaw cycles.- Store stock solutions at -80°C for long-term use.
Inaccurate concentration of the stock solution.	- Ensure the solid compound is fully dissolved in DMSO before making further dilutions.- Use a calibrated balance for weighing the solid compound.	
Low or no inhibitory activity	Inactive compound due to improper storage.	- Verify the storage conditions of your compound against the recommended guidelines.- Use a fresh vial of the compound if degradation is suspected.
Insufficient incubation time for covalent modification.	- As an irreversible inhibitor, PF-06658607 requires time to form a covalent bond with BTK. Optimize the incubation time in your assay.	

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

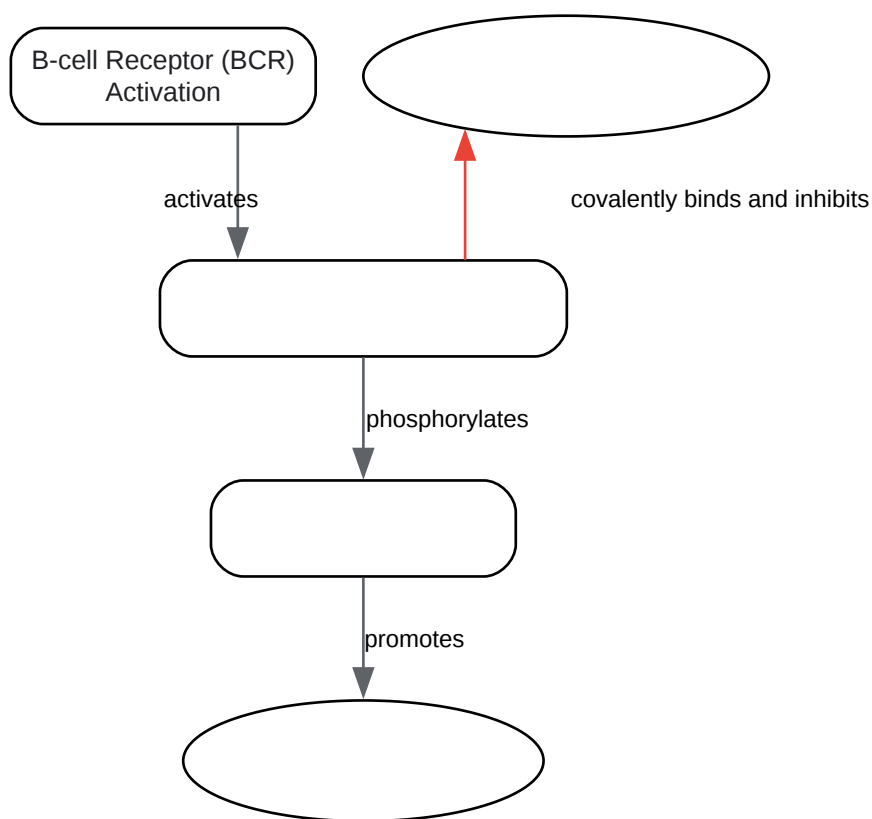
- **Weighing:** Accurately weigh out the desired amount of solid **PF-06658607** (Molecular Weight: 464.52 g/mol) using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.645 mg.
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the solid compound.
- **Mixing:** Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication may be used to aid dissolution.
- **Storage:** Aliquot the stock solution into single-use, light-protected vials and store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).

Visualizations



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Caption: A troubleshooting workflow for addressing inconsistent experimental results.



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Caption: The inhibitory action of **PF-06658607** on the BTK signaling pathway.

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References

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